

"Potassium allyltrifluoroborate" CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium allyltrifluoroborate

Cat. No.: B1592627

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A Comprehensive Technical Guide to Potassium Allyltrifluoroborate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **potassium allyltrifluoroborate**, a versatile and increasingly important reagent in modern organic synthesis. This document covers its fundamental properties, detailed experimental protocols for its key applications, and quantitative data to support researchers in its effective utilization.

Core Properties and Structure

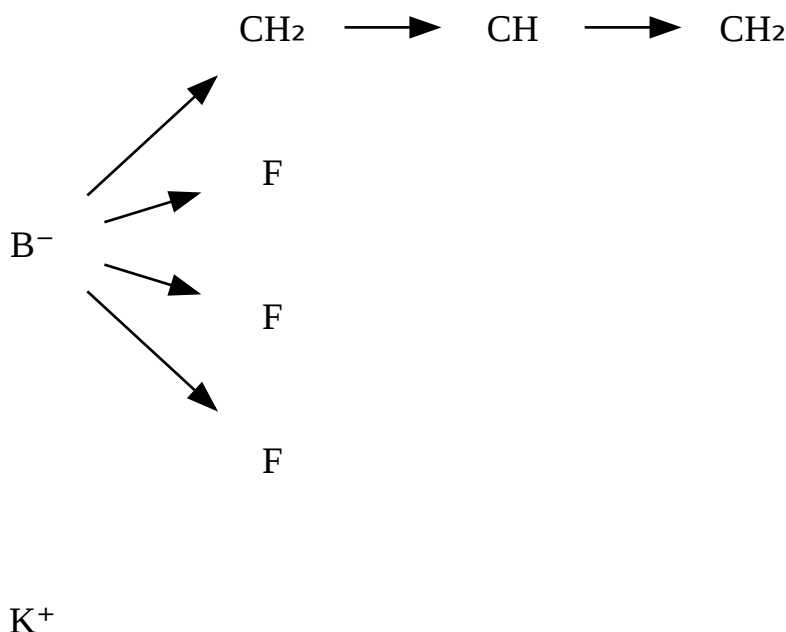
Potassium allyltrifluoroborate is an air- and moisture-stable crystalline solid, which makes it a convenient and easy-to-handle reagent in various chemical transformations. Its stability offers a significant advantage over other organoboron compounds, such as boronic acids, which can be prone to degradation.

CAS Number: 233664-53-4[1][2][3][4][5]

Molecular Structure:

The molecular formula for **potassium allyltrifluoroborate** is $C_3H_5BF_3K$. [1][3][6] The structure consists of a potassium cation and an allyltrifluoroborate anion. The allyl group is attached to the boron atom, which is also bonded to three fluorine atoms.

A 2D representation of the molecular structure is provided below:



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Caption: 2D structure of **Potassium allyltrifluoroborate**.

Table 1: Physicochemical Properties of **Potassium Allyltrifluoroborate**

Property	Value	Reference
Molecular Weight	147.98 g/mol	[3] [4] [5] [7]
Appearance	White powder/solid	[2] [5]
Melting Point	>300 °C	[2] [5]
SMILES	C=CC--INVALID-LINK--(F)F. [K+]	[5]
InChI	InChI=1S/C3H5BF3.K/c1-2-3- 4(5,6)7;/h2H,1,3H2;/q-1;+1	

Key Synthetic Applications and Experimental Protocols

Potassium allyltrifluoroborate is a key reagent in several important organic reactions, including the synthesis of homoallylic alcohols and Suzuki-Miyaura cross-coupling reactions.

The addition of an allyl group to an aldehyde using **potassium allyltrifluoroborate** is a fundamental method for the formation of carbon-carbon bonds, yielding valuable homoallylic alcohol products.

Experimental Protocol: Salicylic Acid Promoted Synthesis of Homoallylic Alcohols

A mild and efficient protocol for the synthesis of homoallylic alcohols involves the use of salicylic acid as a promoter in an aqueous medium.^{[1][3][4]}

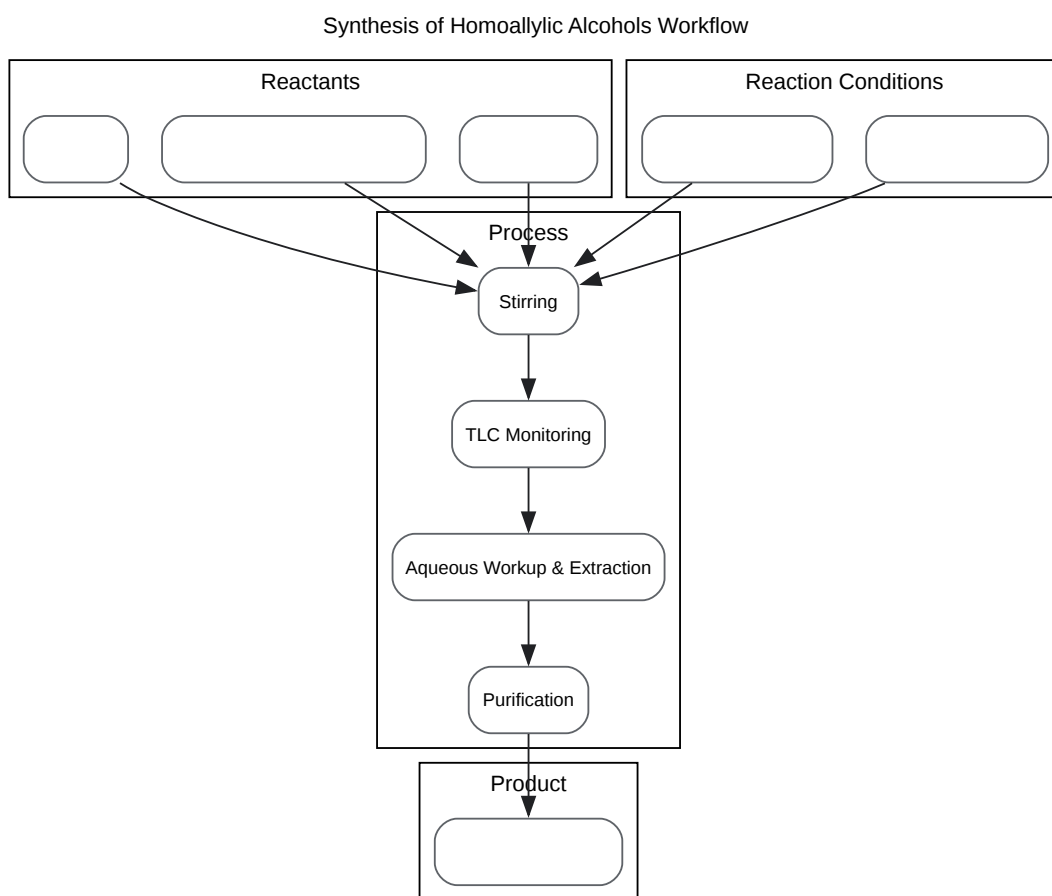
General Procedure:

- To a solution of the aldehyde (1.0 mmol) in a 1:1 mixture of acetone and water (4 mL), add **potassium allyltrifluoroborate** (1.2 mmol) and salicylic acid (0.2 mmol).
- Stir the reaction mixture at room temperature.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, extract the reaction mixture with ethyl acetate (3 x 10 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product, which can be further purified by column chromatography if necessary.

Table 2: Synthesis of Various Homoallylic Alcohols using **Potassium Allyltrifluoroborate**

Aldehyde Substrate	Product	Yield (%)	Reference
4-Nitrobenzaldehyde	1-(4-Nitrophenyl)but-3-en-1-ol	93	[1]
4-Chlorobenzaldehyde	1-(4-Chlorophenyl)but-3-en-1-ol	85	[1]
4-Methylbenzaldehyde	1-(p-Tolyl)but-3-en-1-ol	78	[1]
Benzaldehyde	1-Phenylbut-3-en-1-ol	75	[1]
Cinnamaldehyde	1-Phenylhexa-1,5-dien-3-ol	60	[1]

Experimental Workflow:



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Caption: Workflow for the synthesis of homoallylic alcohols.

Potassium allyltrifluoroborate serves as an effective nucleophilic partner in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions to form C(sp²)–C(sp³) bonds. These reactions are pivotal in the synthesis of complex organic molecules, including pharmaceuticals.

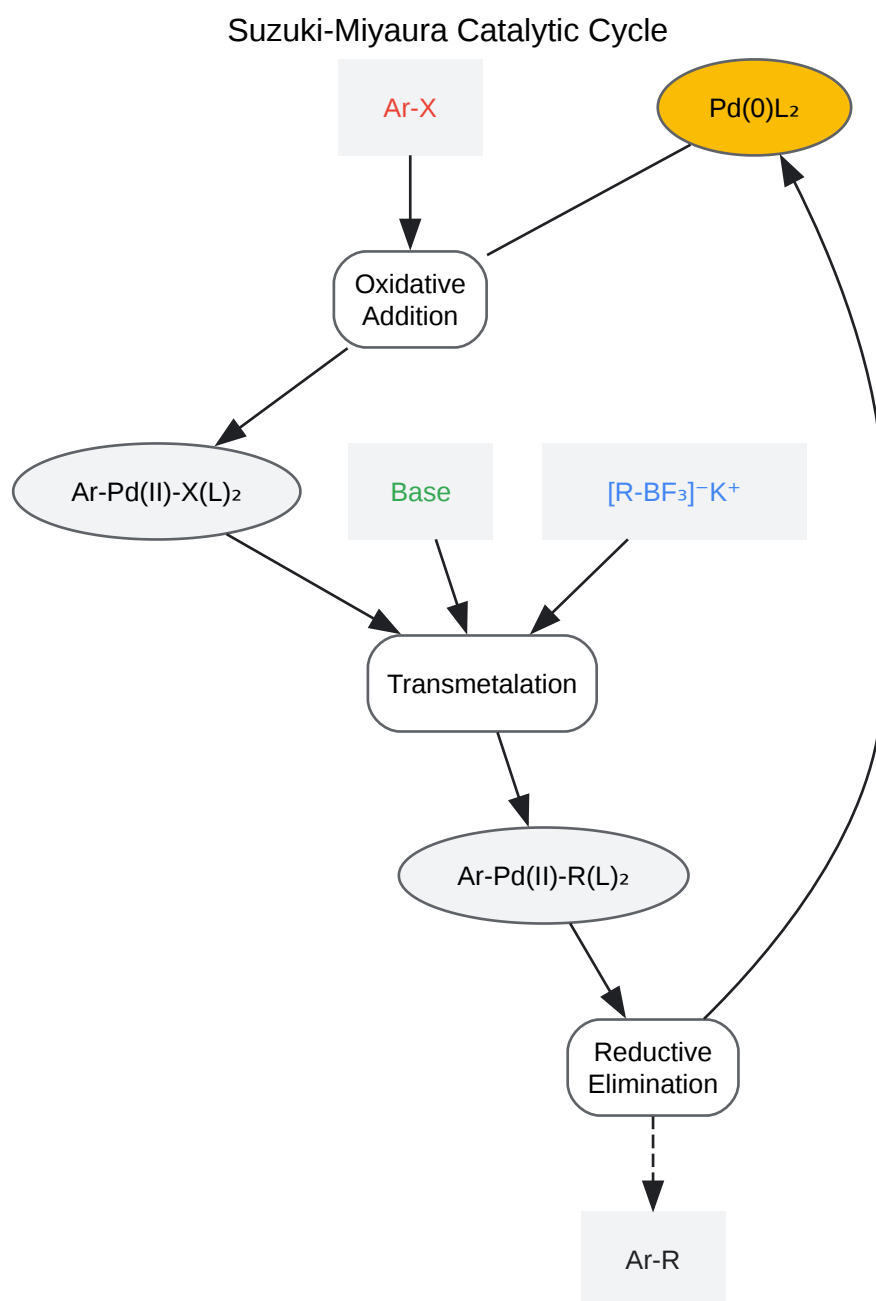
Experimental Protocol: Suzuki-Miyaura Coupling of **Potassium Allyltrifluoroborate** with Aryl Chlorides

This protocol outlines a general procedure for the cross-coupling of **potassium allyltrifluoroborate** with various aryl chlorides.^[8]

General Procedure:

- In a Schlenk tube, combine the aryl chloride (1.0 mmol), **potassium allyltrifluoroborate** (1.5 mmol), and cesium carbonate (2.0 mmol).
- Evacuate the tube and backfill with argon (repeat three times).
- Add toluene (5 mL) and deionized water (0.5 mL) to the mixture.
- Sparge the mixture with argon for 15 minutes while stirring.
- In a separate vial, combine palladium(II) acetate (Pd(OAc)₂, 0.01 mmol, 2 mol%) and 2-dicyclohexylphosphino-2',6'-diisopropoxybiphenyl (RuPhos, 0.02 mmol, 4 mol%).
- Add the catalyst mixture to the reaction tube under a positive pressure of argon.
- Seal the Schlenk tube and heat the reaction mixture to 80 °C in a preheated oil bath.
- Monitor the reaction progress by TLC or GC-MS.
- Upon completion, cool the reaction to room temperature, dilute with ethyl acetate, and wash with water.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography.

Catalytic Cycle Diagram:



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Caption: The catalytic cycle of the Suzuki-Miyaura reaction.

This guide provides essential information for the effective use of **potassium allyltrifluoroborate** in a research and development setting. Its stability, ease of handling, and versatile reactivity make it a valuable tool for synthetic chemists. For more specific applications and troubleshooting, consulting the primary literature is recommended.

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- To cite this document: BenchChem. ["Potassium allyltrifluoroborate" CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1592627#potassium-allyltrifluoroborate-cas-number-and-molecular-structure]

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